

"solubility of N-(4-Nitrobenzoyl)-beta-alanine in different solvents"

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Compound of Interest

Compound Name: *N*-(4-Nitrobenzoyl)-beta-alanine

Cat. No.: B123864

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Solubility of N-(4-Nitrobenzoyl)-beta-alanine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **N-(4-Nitrobenzoyl)-beta-alanine**. Due to the limited availability of specific experimental solubility data for this compound in publicly accessible literature, this document focuses on the predicted solubility based on its chemical structure and provides a detailed, generalized experimental protocol for its determination. This guide is intended to support researchers and professionals in drug development and related fields in designing and executing solubility studies for this and similar compounds.

Introduction

N-(4-Nitrobenzoyl)-beta-alanine is a derivative of beta-alanine, an amino acid of interest in various biochemical and pharmaceutical contexts. Its structure, incorporating a nitro-substituted aromatic ring, suggests specific solubility behaviors that are critical for its handling, formulation, and potential biological activity. Understanding the solubility of this compound in different solvent systems is a fundamental prerequisite for its application in research and development.

Predicted Solubility Profile

The solubility of a compound is governed by its molecular structure, including its polarity, ability to form hydrogen bonds, and molecular size. Based on the structure of **N-(4-Nitrobenzoyl)-beta-alanine**, the following solubility characteristics are anticipated:

- Aqueous Solubility: The presence of a carboxylic acid and an amide group suggests some potential for hydrogen bonding with water. However, the large, nonpolar benzoyl group and the electron-withdrawing nitro group are expected to significantly limit its solubility in aqueous solutions, particularly at neutral pH. The nitro group, while polar, does not typically enhance aqueous solubility to a large extent.^{[1][2][3]} The overall molecule is predicted to be sparingly soluble to practically insoluble in water.
- Solubility in Organic Solvents:
 - Polar Protic Solvents (e.g., Methanol, Ethanol): These solvents can engage in hydrogen bonding with the carboxylic acid and amide moieties of **N-(4-Nitrobenzoyl)-beta-alanine**. Therefore, a higher solubility is expected in these solvents compared to water.
 - Polar Aprotic Solvents (e.g., DMSO, DMF, Acetone): These solvents are effective at solvating polar functional groups and are likely to be good solvents for this compound.
 - Nonpolar Solvents (e.g., Hexane, Toluene): Due to the presence of polar functional groups, the solubility in nonpolar solvents is expected to be low.

Quantitative Solubility Data

As of the date of this publication, a comprehensive search of scientific databases and literature has not yielded specific quantitative solubility data for **N-(4-Nitrobenzoyl)-beta-alanine** in various solvents. The following table is provided as a template for researchers to populate with their own experimental data.

Table 1: Experimental Solubility of **N-(4-Nitrobenzoyl)-beta-alanine** (Template)

Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)	Method of Determination
Water	25	Shake-Flask with HPLC-UV		
Methanol	25	Shake-Flask with HPLC-UV		
Ethanol	25	Shake-Flask with HPLC-UV		
Acetone	25	Shake-Flask with HPLC-UV		
Acetonitrile	25	Shake-Flask with HPLC-UV		
Dimethyl Sulfoxide (DMSO)	25	Shake-Flask with HPLC-UV		

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the determination of the solubility of **N-(4-Nitrobenzoyl)-beta-alanine** using the widely accepted isothermal shake-flask method.[\[4\]](#)[\[5\]](#)[\[6\]](#) [\[7\]](#)[\[8\]](#)

Materials and Apparatus

- **N-(4-Nitrobenzoyl)-beta-alanine** (purity >99%)
- Solvents of analytical grade (e.g., water, methanol, ethanol, acetone)
- Analytical balance
- Vials with screw caps
- Constant temperature orbital shaker or water bath

- Centrifuge
- Syringe filters (0.45 µm)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes

Procedure

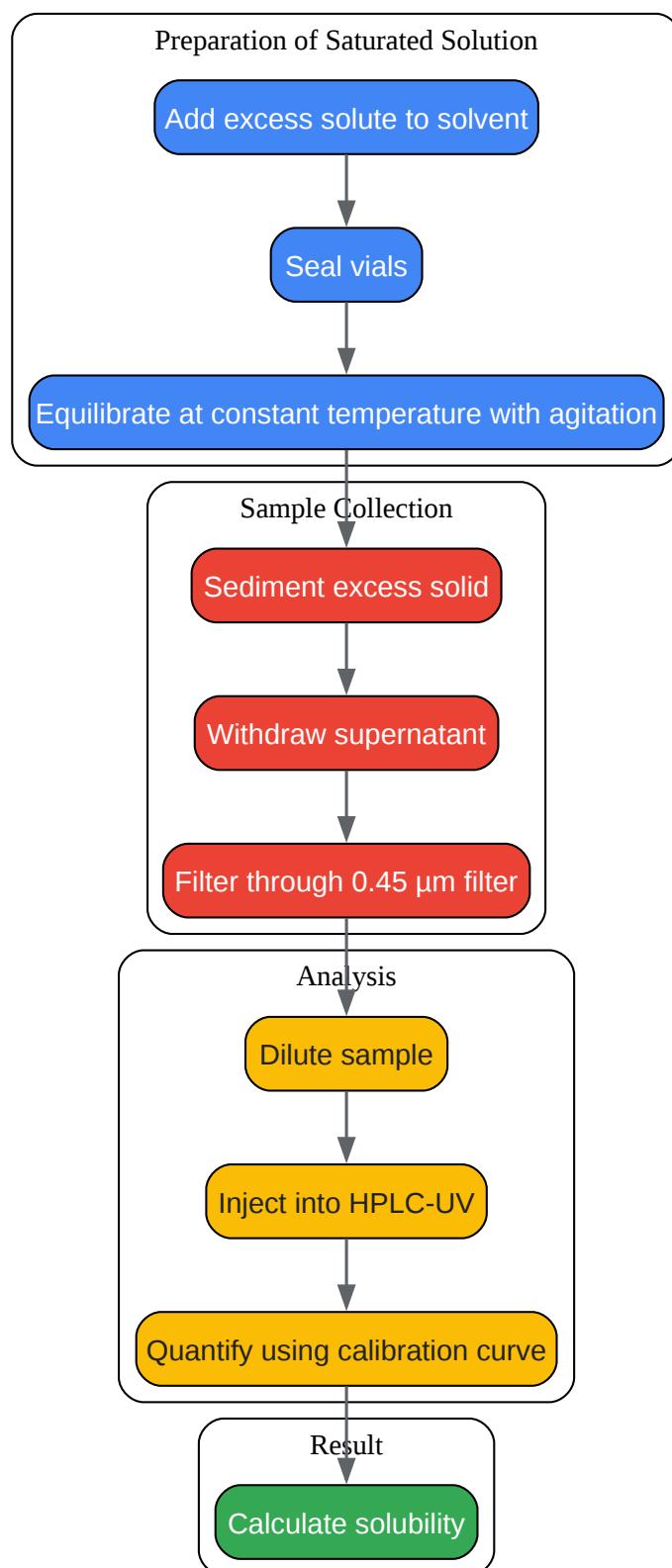
- Preparation of Saturated Solutions:
 - Add an excess amount of **N-(4-Nitrobenzoyl)-beta-alanine** to a series of vials, each containing a known volume of the selected solvent. The excess solid is crucial to ensure that equilibrium is reached with the solid phase present.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature orbital shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the vials for a sufficient period to reach equilibrium. A preliminary study should be conducted to determine the time to reach equilibrium (typically 24-72 hours).
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed at the same temperature to allow the excess solid to sediment.
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Filter the aliquot through a 0.45 µm syringe filter to remove any undissolved solid particles.
 - Dilute the filtered solution with the appropriate solvent to a concentration within the linear range of the analytical method.
- Analysis by HPLC-UV:

- Prepare a series of standard solutions of **N-(4-Nitrobenzoyl)-beta-alanine** of known concentrations.
- Develop a suitable HPLC method for the quantification of the compound. A reverse-phase C18 column is often a good starting point. The mobile phase composition should be optimized to achieve good peak shape and retention time.
- The UV detector wavelength should be set to the λ_{max} of **N-(4-Nitrobenzoyl)-beta-alanine** for maximum sensitivity.
- Inject the standard solutions to generate a calibration curve.
- Inject the diluted sample solutions and determine their concentrations from the calibration curve.

- Calculation of Solubility:
 - Calculate the concentration of the saturated solution by taking into account the dilution factor.
 - Express the solubility in appropriate units, such as g/100 mL or mol/L.

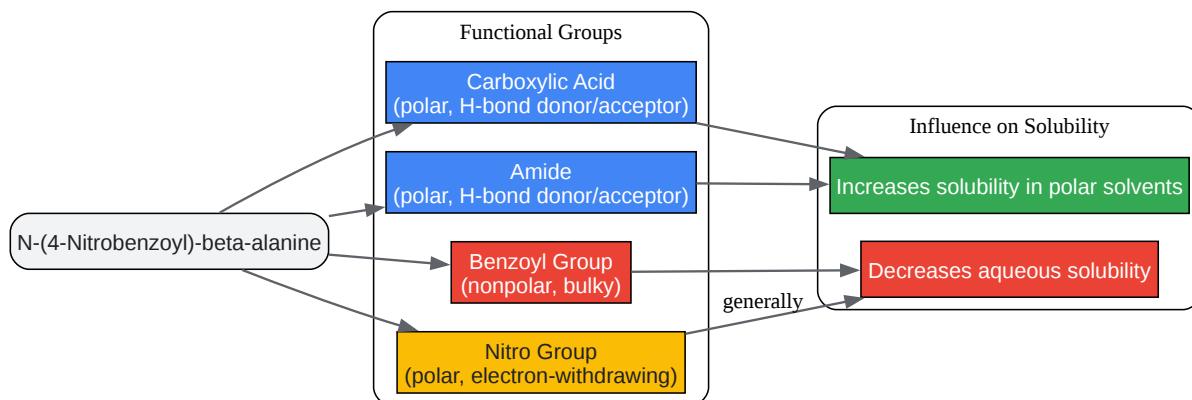
Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the conceptual influence of the molecular structure on solubility.



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Caption: Experimental workflow for solubility determination.



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Caption: Influence of functional groups on solubility.

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